

An In-depth Technical Guide to Thexylborane: Properties and Applications

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Compound of Interest

Compound Name: Thexylborane

CAS No.: 3688-24-2

Cat. No.: B15831480

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Thexylborane, systematically named (1,1,2-trimethylpropyl)borane and often abbreviated as ThxBH₂, stands as a valuable monoalkylborane in the arsenal of synthetic organic chemistry. Its unique steric profile and reactivity make it a highly selective reagent, particularly for the hydroboration of alkenes and dienes. This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and its applications in synthesis.

Physical and Structural Properties

Thexylborane is a colorless liquid that is typically not sold commercially and is instead prepared fresh (in situ) for immediate use.^{[1][2]} In tetrahydrofuran (THF), the most common solvent for its preparation and use, it exists primarily as a dimer.^[1] It is highly reactive with protic solvents, oxygen, and moisture.^[1]

Table 1: Physical Properties of **Thexylborane**

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₁₅ B (Monomer) / C ₁₂ H ₃₀ B ₂ (Dimer)	[1]
Molecular Weight	98.02 g/mol (Monomer) / 195.99 g/mol (Dimer)	[1]
Appearance	Colorless liquid	[3]
Melting Point	-34.7 to -32.3 °C	[1]
Solubility	Soluble in ether, THF, hydrocarbon, and halocarbon solvents.	[1]
Alternate Name	(1,1,2-trimethylpropyl)borane	[1]
CAS Number	3688-24-2 (Monomer)	[3]

Table 2: Spectroscopic Data for **Thexylborane**

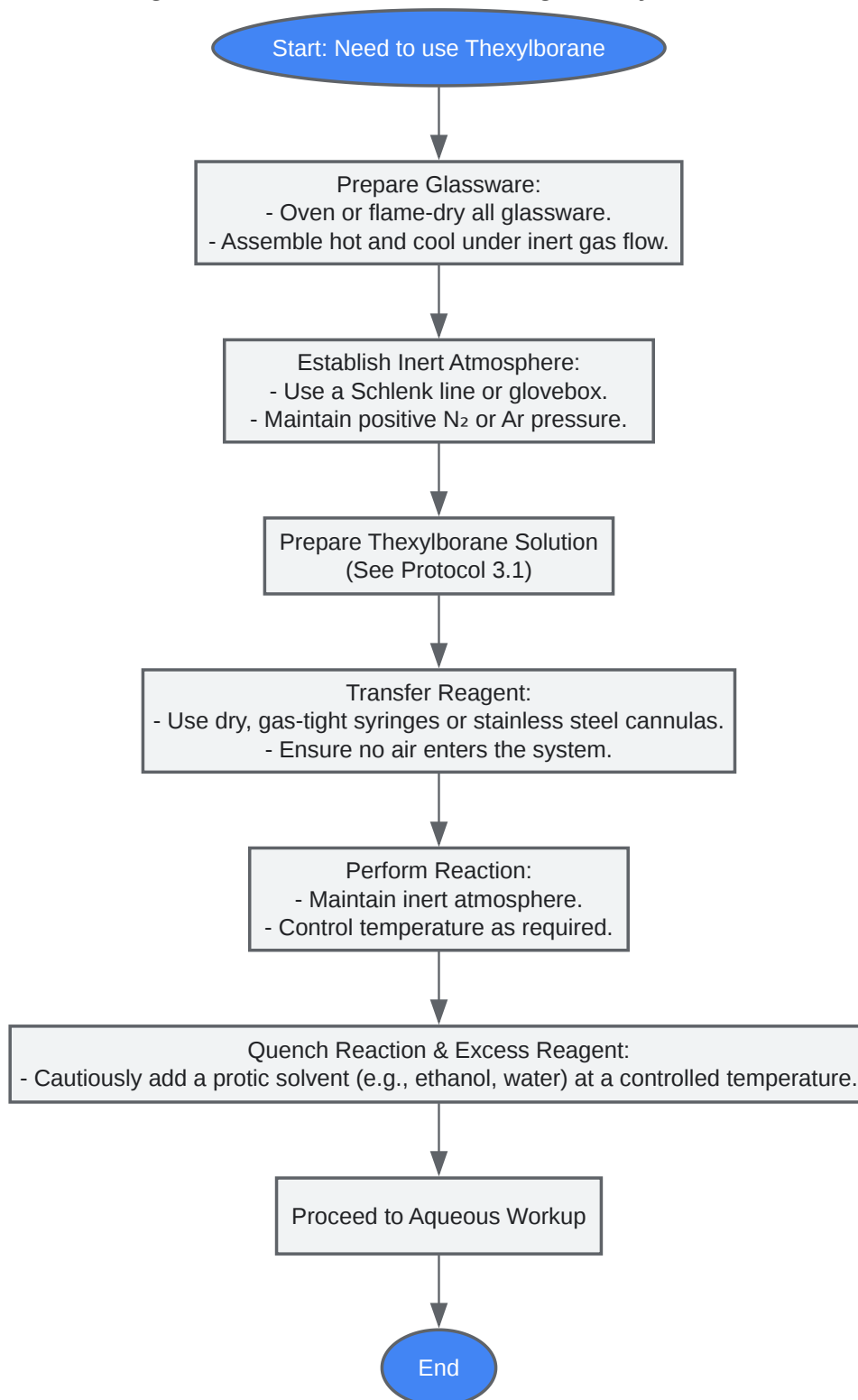
While specific, high-resolution spectra for isolated **thexylborane** are not commonly published due to its reactive nature, its purity and structure are routinely confirmed by NMR and IR spectroscopy.[1] The following table lists characteristic spectral features based on known data for organoboranes.

Spectroscopic Method	Feature	Characteristic Value/Region	Reference(s)
^{11}B NMR	Chemical Shift (δ)	Tricoordinate monoalkylboranes (RBH_2) show broad resonances. The specific shift is sensitive to dimerization and solvent coordination.	[1]
^1H NMR	B-H Protons	The hydridic protons on boron are typically broad and appear in a distinct region of the spectrum.	[4]
IR Spectroscopy	B-H Stretch	Strong, sharp absorption characteristic of a terminal B-H bond.	[2]

Chemical Properties and Reactivity

Thexylborane is an air- and moisture-sensitive reagent that must be handled under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.[1] Solutions in THF are reported to be stable for at least one week when stored at 0 °C under nitrogen.[1][2] However, at room temperature, the boron atom slowly isomerizes, migrating from the tertiary to the primary position of the thexyl group (approximately 3% in 8 days).[1][3]

Logical Workflow for Handling Thexylborane



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*Caption: Workflow for handling air-sensitive **thexylborane**.*

The primary application of **thexylborane** is in hydroboration, the addition of a boron-hydrogen bond across a double or triple bond.^[4]

- **Regioselectivity:** **Thexylborane** exhibits excellent regioselectivity, adding the boron atom to the less sterically hindered carbon of an alkene. This selectivity is comparable to that of diborane. For example, the hydroboration of 1-hexene followed by oxidation yields a 95:5 mixture of 1-hexanol and 2-hexanol.^[1]
- **Stoichiometry and Steric Hindrance:** As a monoalkylborane (RBH_2), **thexylborane** can react with two equivalents of an alkene to form a thexyldialkylborane ($\text{ThxB}(\text{R}')_2$). The bulky thexyl group prevents a third hydroboration, making it a valuable reagent for controlling stoichiometry.^[4] It is the reagent of choice for hydroborating trisubstituted alkenes.^[1]
- **Dehydroboration:** A potential side reaction, especially with hindered alkenes or at elevated temperatures, is the dehydroboration of the intermediate thexylmonoalkylborane. This process releases 2,3-dimethyl-2-butene and generates a monoalkylborane ($\text{R}'\text{BH}_2$), which can lead to undesired products. This can be suppressed by using lower reaction temperatures.

Thexylborane shows selective reactivity towards various functional groups.^[1]

- **Rapid Reaction:** Reacts rapidly with aldehydes and acidic protons (from $-\text{OH}$, $-\text{CO}_2\text{H}$, $-\text{SO}_3\text{H}$ groups) with hydrogen evolution.
- **Slow Reaction:** Reacts only slowly with ketones, nitriles, oximes, epoxides, and aromatic nitro compounds.
- **No Reaction:** Does not typically react with alkyl nitro compounds, disulfides, sulfones, or tosylates.^[1]

This selectivity allows for the chemoselective reduction of aldehydes in the presence of ketones and other less reactive functionalities.

Experimental Protocols

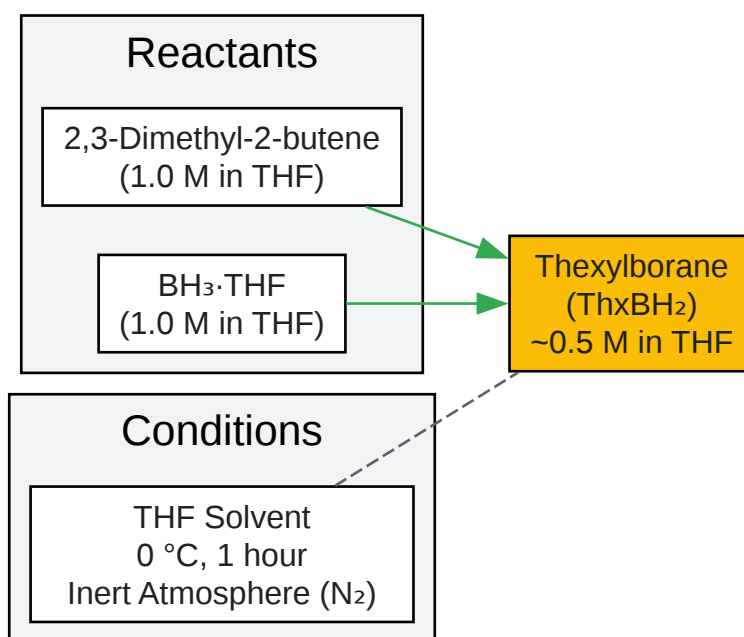
Safety Precaution: **Thexylborane** and its precursor, borane-THF, are highly reactive and flammable. All manipulations must be carried out by trained personnel in a fume hood under an

inert atmosphere.

This protocol is adapted from established procedures for the in situ generation of **thexylborane**.^{[1][2]}

- **Apparatus Setup:** A 250 mL three-necked, round-bottomed flask is oven-dried, assembled while hot with a magnetic stir bar, a thermometer, a pressure-equalizing addition funnel, and a condenser topped with a nitrogen/argon inlet. The apparatus is then allowed to cool to room temperature under a positive flow of inert gas.
- **Reagents:** The reaction flask is charged with 100 mL of a 1.0 M solution of borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$, 0.1 mol). The addition funnel is charged with 100 mL of a 1.0 M solution of 2,3-dimethyl-2-butene in THF (0.1 mol).
- **Reaction:** The flask is cooled to 0 °C using an ice-water bath. The 2,3-dimethyl-2-butene solution is added dropwise to the stirred $\text{BH}_3 \cdot \text{THF}$ solution over approximately 30-40 minutes, ensuring the internal temperature is maintained between 0 and 5 °C.
- **Completion:** After the addition is complete, the reaction mixture is stirred for an additional hour at 0 °C. The resulting ~0.5 M solution of **thexylborane** is now ready for use.^[2]

Preparation of Thexylborane

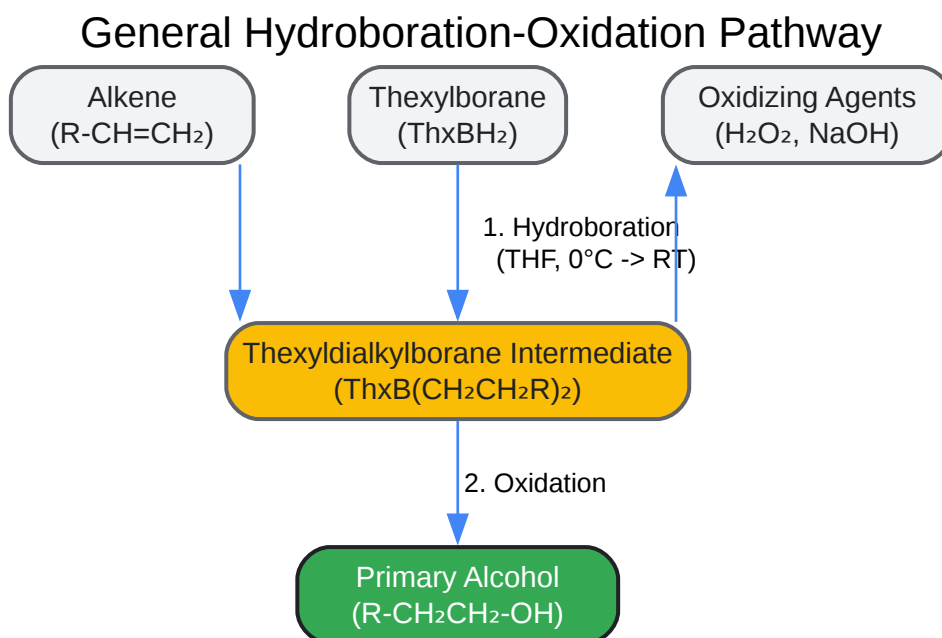


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*Caption: Synthesis pathway for **thexylborane**.*

This protocol outlines the general steps for the synthesis of an alcohol from an alkene using the freshly prepared **thexylborane** solution.[5]

- **Hydroboration:** To the freshly prepared **thexylborane** solution (0.1 mol) at 0 °C, add a solution of the desired alkene (0.2 mol) in THF dropwise, maintaining the temperature at 0 °C. After the addition is complete, allow the reaction to warm to room temperature and stir for 2-3 hours to ensure the formation of the thexyldialkylborane.
- **Oxidation:** Cool the reaction mixture back to 0 °C in an ice bath. Cautiously add 35 mL of 3 M aqueous sodium hydroxide (NaOH).
- **Peroxide Addition:** With vigorous stirring, slowly add 35 mL of 30% hydrogen peroxide (H₂O₂) dropwise. The rate of addition should be controlled to keep the internal temperature below 40-50 °C.
- **Completion and Workup:** After the peroxide addition is complete, stir the mixture at room temperature for at least 1 hour. The layers are then separated, and the aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the crude alcohol product, which can be purified by distillation or chromatography.



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Caption: Reaction pathway from alkene to alcohol.

Applications in Organic Synthesis

Beyond the straightforward conversion of alkenes to alcohols, thexyldialkylborane intermediates are versatile precursors for a variety of organic transformations.

- **Synthesis of Ketones:** Thexyldialkylboranes, formed from two different alkenes in a stepwise manner, can be carbonylated and oxidized to produce unsymmetrical ketones.[3] The non-migratory nature of the thexyl group is critical for the success of this transformation.
- **Synthesis of Alkenes and Dienes:** Thexylmonoalkylboranes can be used in sequences involving reactions with haloalkynes to generate stereodefined (E)-disubstituted alkenes.[1] Similarly, reactions with two equivalents of an alkyne can lead to conjugated dienes.[1]
- **Acyclic Diastereoselection:** **Thexylborane** is effective in the hydroboration of acyclic allylic alcohols, leading to 1,3-diols with high anti-diastereoselection.[1]

In conclusion, **thexylborane** is a powerful and selective reagent whose properties make it indispensable for numerous applications in modern organic synthesis, offering controlled stoichiometry and high selectivity that are often unachievable with other borane reagents.

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